

An In-depth Technical Guide to Cesium Phosphate: History, Properties, and Synthesis

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Compound of Interest

Compound Name: Cesium phosphate

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **cesium phosphate**, from the initial discovery of its constituent element, cesium, to its synthesis, properties, and relevance in modern research and development. This guide is tailored for a technical audience, offering detailed experimental insights and structured data to support advanced scientific endeavors.

History and Discovery

The history of **cesium phosphate** is intrinsically linked to the discovery of the element cesium. There is no singular "discovery" event for the **cesium phosphate** salt, as it was likely first synthesized through standard chemical reactions following the isolation and characterization of cesium and its common salts.

The Discovery of Cesium (1860)

Cesium (Cs) was the first element to be discovered using the method of spectroscopy, a groundbreaking analytical technique developed a year prior. In 1860, German scientists Robert Bunsen and Gustav Kirchhoff were analyzing the mineral water from Dürkheim, Germany.^{[1][2]} Using their newly invented spectroscope, they observed two distinct bright blue lines in the emission spectrum that did not correspond to any known element.^{[4][5]} They correctly concluded that they had identified a new alkali element. The name "cesium" was derived from the Latin word caesius, meaning "sky-blue," in honor of these characteristic spectral lines.^{[1][4]}^{[5][6]}

Bunsen and Kirchhoff were able to precipitate and isolate various salts of the new element, including cesium chloride and cesium carbonate, from large volumes of the mineral water.[\[4\]](#)[\[7\]](#)

Isolation of Elemental Cesium (1882)

While Bunsen and Kirchhoff discovered the element, they were unable to isolate it in its pure metallic form. That achievement belongs to the Swedish chemist Carl Theodor Setterberg who, in 1882, successfully isolated elemental cesium by performing electrolysis on a molten mixture of cesium cyanide (CsCN) and barium cyanide.[\[1\]](#)[\[7\]](#)[\[8\]](#)

First Synthesis of Cesium Phosphate

The first documented synthesis of **cesium phosphate** (Cs_3PO_4) is not clearly recorded in historical literature. However, its creation would have been a straightforward chemical process for 19th-century chemists once cesium hydroxide or cesium carbonate became available. The synthesis would have followed a classic acid-base neutralization reaction by reacting a cesium base with phosphoric acid. Modern synthesis methods still rely on this fundamental principle.

Physicochemical and Quantitative Data

This section summarizes the key physical and chemical properties of elemental cesium and its most common phosphate salt, **tricesium phosphate** (Cs_3PO_4).

Properties of Elemental Cesium

Property	Value	Reference(s)
Atomic Number	55	[5] [9]
Atomic Mass	132.905 u	[5]
Melting Point	28.5 °C (83.3 °F)	[5] [6] [9]
Boiling Point	671 °C (1,240 °F)	[6]
Density	1.873 g/cm ³ (at 20 °C)	[6]
Electronegativity	0.79 (Pauling Scale)	[9]
Appearance	Silvery-golden, soft metal	[6] [9]
Stable Isotope	¹³³ Cs (only one)	[9]

Properties of Tricesium Phosphate

Property	Value	Reference(s)
Chemical Formula	Cs_3PO_4	[8]
Molar Mass	493.69 g/mol	[8]
Appearance	White, crystalline solid	
Solubility	Highly soluble in water	[8]
CAS Number	17893-64-0	[8]
PubChem CID	9827043	[10]

Experimental Protocols

While specific historical protocols are unavailable, the following section details a modern, generalized methodology for the synthesis and characterization of **cesium phosphate**, adapted from established procedures for other metal phosphates.

Synthesis of Tricesium Phosphate (Cs_3PO_4) via Wet Precipitation

This protocol describes the synthesis of **tricesium phosphate** from the reaction of a soluble cesium salt with a soluble phosphate salt in an aqueous solution.

Materials:

- Cesium Nitrate (CsNO_3) or Cesium Carbonate (Cs_2CO_3)
- Diammonium Phosphate ($(\text{NH}_4)_2\text{HPO}_4$)
- Ammonium Hydroxide (NH_4OH) solution (e.g., 0.1 M)
- Deionized Water
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

- Calcination furnace

- pH meter

Procedure:

- Prepare Precursor Solutions:
 - Prepare a 0.3 M aqueous solution of Cesium Nitrate.
 - Prepare a 0.2 M aqueous solution of Diammonium Phosphate.
- Reaction/Precipitation:
 - Place the Cesium Nitrate solution in a reaction vessel equipped with a magnetic stirrer.
 - Slowly add the Diammonium Phosphate solution dropwise into the cesium solution while stirring vigorously at room temperature.
 - Use a pH meter to monitor the reaction mixture. Add Ammonium Hydroxide solution as needed to maintain the pH at approximately 8 to ensure the precipitation of the desired phosphate species. A white precipitate of **cesium phosphate** will form.
- Aging the Precipitate:
 - After the addition is complete, continue stirring the mixture for 6-8 hours to allow the precipitate to age and ensure the reaction goes to completion.
- Filtration and Washing:
 - Filter the white suspension using a Büchner funnel.
 - Wash the collected precipitate several times with deionized water to remove any unreacted ions and byproducts.
- Drying and Calcination:
 - Transfer the washed precipitate to a crucible and dry it in an oven at 120°C for 8-12 hours.

- Calcine the dried powder in a furnace at a high temperature (e.g., 900-1000°C) for 5 hours to form the crystalline **tricesium phosphate** powder.

Characterization Methods

1. X-Ray Diffraction (XRD):

- Purpose: To confirm the crystalline phase and purity of the synthesized powder.
- Methodology: The calcined Cs_3PO_4 powder is analyzed using a powder X-ray diffractometer. The resulting diffraction pattern is compared with standard patterns from crystallographic databases (e.g., JCPDS) to identify the phase and check for impurities.

2. Fourier-Transform Infrared Spectroscopy (FTIR):

- Purpose: To identify the functional groups present, specifically the phosphate (PO_4^{3-}) group.
- Methodology: A small amount of the sample is mixed with KBr and pressed into a pellet, or analyzed directly using an ATR accessory. The FTIR spectrum is recorded, and the characteristic vibrational bands for the P-O bonds of the phosphate group are identified.

3. Scanning Electron Microscopy (SEM):

- Purpose: To analyze the morphology, particle size, and surface characteristics of the synthesized powder.
- Methodology: The powder is mounted on a sample holder and sputter-coated with a conductive material (e.g., gold). The sample is then imaged in the SEM to observe its microstructure.

Applications and Relevance in Drug Development

While **tricesium phosphate** itself is not a common pharmaceutical ingredient, cesium salts and phosphate compounds are highly relevant to researchers in the life sciences and drug development.

Cesium Salts in Organic Synthesis

For drug development professionals, the most significant application of cesium is the use of its salts—particularly cesium carbonate (Cs_2CO_3) and cesium fluoride (CsF)—as reagents in organic synthesis. These salts are favored for their ability to promote a variety of chemical reactions under mild conditions, often leading to higher yields and better selectivity.[5][9]

Key applications include:

- **Palladium-Catalyzed Coupling Reactions:** Cesium salts are widely used as bases in critical C-C and C-N bond-forming reactions like the Suzuki and Buchwald-Hartwig couplings, which are fundamental in the synthesis of complex drug molecules.[5][9]
- **Nucleophilic Substitution:** They serve as effective bases in O-alkylation, N-alkylation, and other substitution reactions, which are common steps in synthesizing pharmaceutical intermediates.[5]
- **Chemoselectivity:** The "cesium effect" can influence the outcome of a reaction, allowing chemists to selectively target one functional group over another, a powerful tool in constructing complex molecular architectures.[7]

Pharmacological and Research Applications

- **Neuroscience Research:** Cesium chloride (CsCl) is a valuable tool in neurophysiology as it can block certain potassium ion channels, allowing researchers to study the function of other channels in isolation.[4]
- **Psychopharmacology Studies:** Early research investigated the effects of cesium on the central nervous system, noting that it increases serotonin turnover and neurotransmitter release, with potential (though unproven in humans) applications in treating psychological disorders.[6][11]
- **Density-Gradient Centrifugation:** In molecular biology, CsCl is used to separate DNA, RNA, and other nucleic acids based on their density.[4]

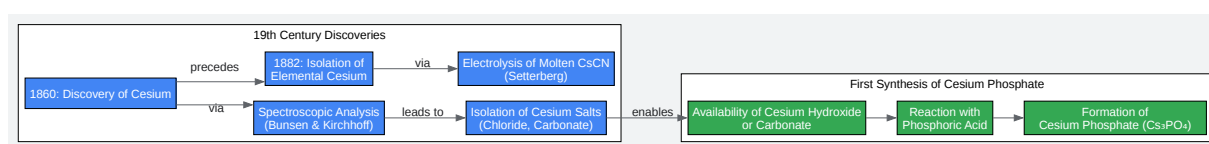
Phosphate Compounds in Drug Delivery

Phosphorus-containing compounds are integral to modern medicine.[12] While **cesium phosphate** is not directly used, other biocompatible metal phosphates, such as tricalcium

phosphate (TCP), are extensively used in drug delivery and tissue engineering due to their similarity to the mineral component of bone.[1][2][13][14][15][16][17] They can be formulated into scaffolds or nanoparticles to facilitate the controlled release of therapeutic agents.[16]

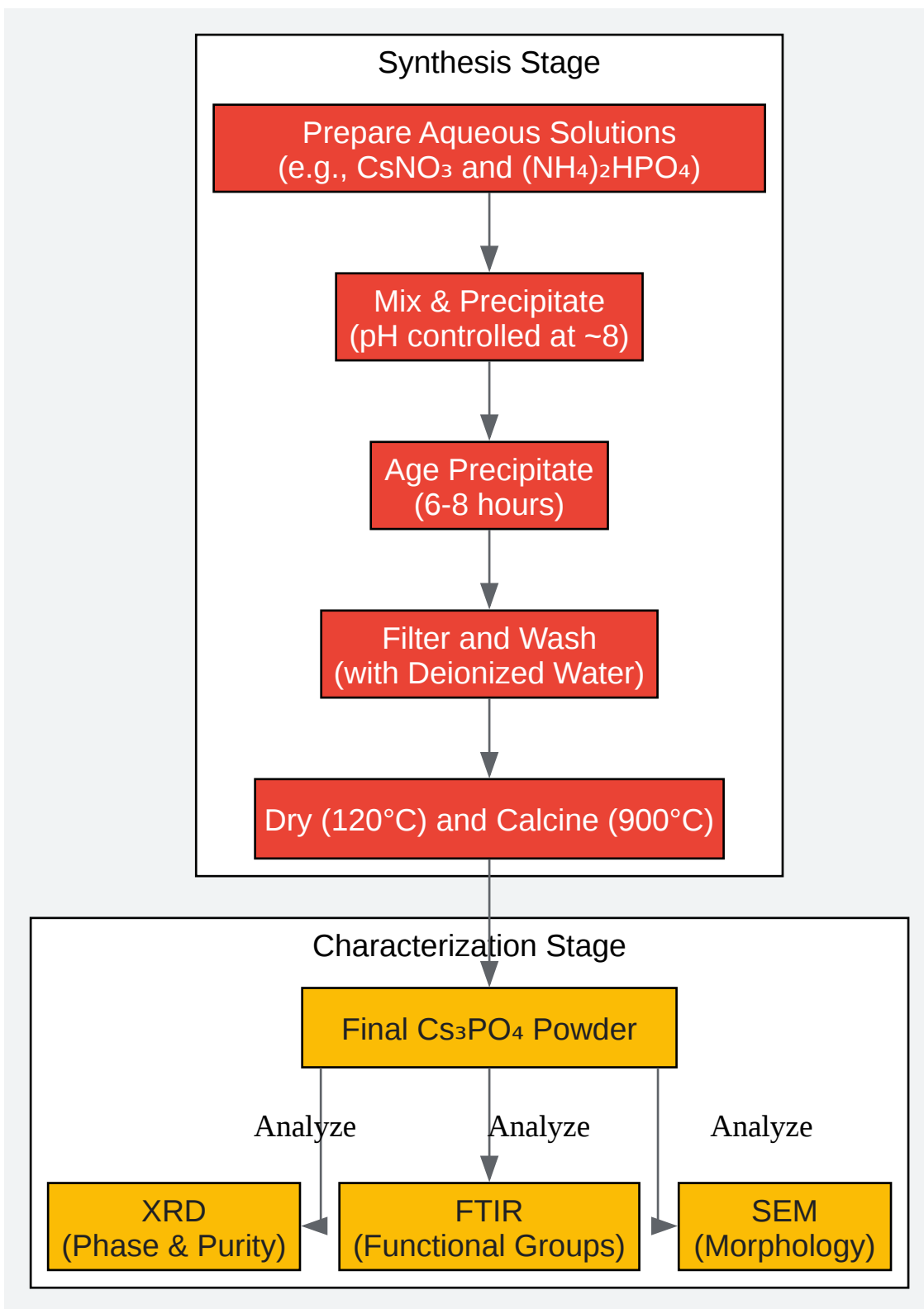
Visualized Workflows and Timelines

The following diagrams, rendered using the DOT language, illustrate key logical and experimental flows related to **cesium phosphate**.



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Caption: A timeline illustrating the key milestones from the discovery of cesium to the logical pathway for the first synthesis of **cesium phosphate**.



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Caption: A generalized experimental workflow for the synthesis and subsequent characterization of crystalline **cesium phosphate** powder.

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